

SLF1081851 Hydrochloride: A Technical Guide for Researchers

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Compound of Interest

Compound Name: SLF1081851 hydrochloride

Cat. No.: B15572261

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the physicochemical properties of **SLF1081851 hydrochloride**, a potent and selective inhibitor of the sphingosine-1-phosphate (S1P) transporter, Spinster homolog 2 (Spns2). This document is intended to serve as a valuable resource for researchers and professionals engaged in drug discovery and development, particularly in the areas of immunology and inflammation.

Core Physicochemical Properties

SLF1081851 hydrochloride is a small molecule inhibitor that has been instrumental in elucidating the physiological and pathological roles of Spns2-mediated S1P transport.^[1] A summary of its key physicochemical properties is presented below.

Property	Value	Source
IUPAC Name	3-(3-(4-decylphenyl)-1,2,4-oxadiazol-5-yl)propan-1-amine hydrochloride	MedKoo Biosciences
Molecular Formula	C ₂₁ H ₃₄ ClN ₃ O	[2]
Molecular Weight	379.97 g/mol	[2][3]
CAS Number	2999629-35-3	[2][4]
Appearance	Solid	[4]
Purity	≥98%	Axon Medchem
Melting Point	Not experimentally determined. Predicted values may be obtained using computational software.	N/A
pKa	Not experimentally determined. Predicted values may be obtained using computational software.	N/A

Solubility Profile

The solubility of **SLF1081851 hydrochloride** has been qualitatively assessed in various common laboratory solvents.

Solvent	Solubility	Source
DMSO	Soluble	[3]
Ethanol	Soluble	[3]
Water	Slightly soluble	[4]
Acetonitrile	Slightly soluble	[4]

Mechanism of Action and Biological Activity

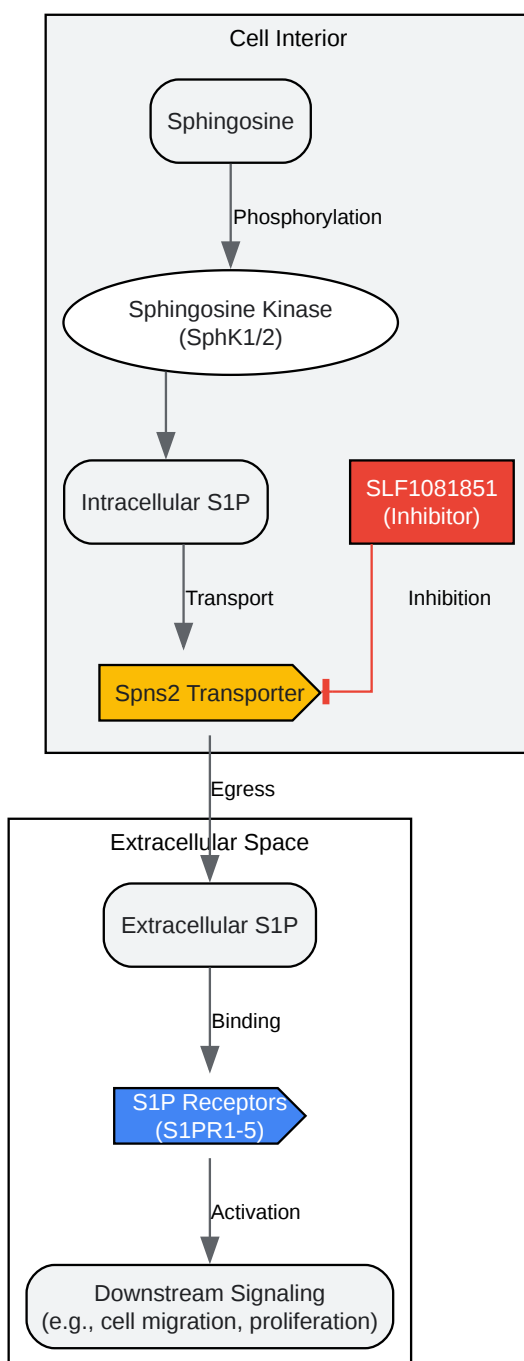
SLF1081851 hydrochloride is a first-in-class inhibitor of Spns2, a transporter responsible for the egress of S1P from cells.^{[1][3]} By blocking Spns2, **SLF1081851 hydrochloride** effectively reduces the extracellular concentration of S1P. This targeted action makes it a valuable tool for studying the downstream effects of S1P signaling.

The primary biological activity of **SLF1081851 hydrochloride** is summarized in the table below:

Parameter	Value	Cell Line	Source
IC ₅₀ (S1P release)	1.93 µM	HeLa cells	^[1]

Signaling Pathway

SLF1081851 hydrochloride exerts its effect by intervening in the sphingosine-1-phosphate signaling pathway. The following diagram illustrates the role of Spns2 in this pathway and the point of inhibition by **SLF1081851 hydrochloride**.



Sphingosine-1-Phosphate Signaling Pathway and Inhibition by SLF1081851

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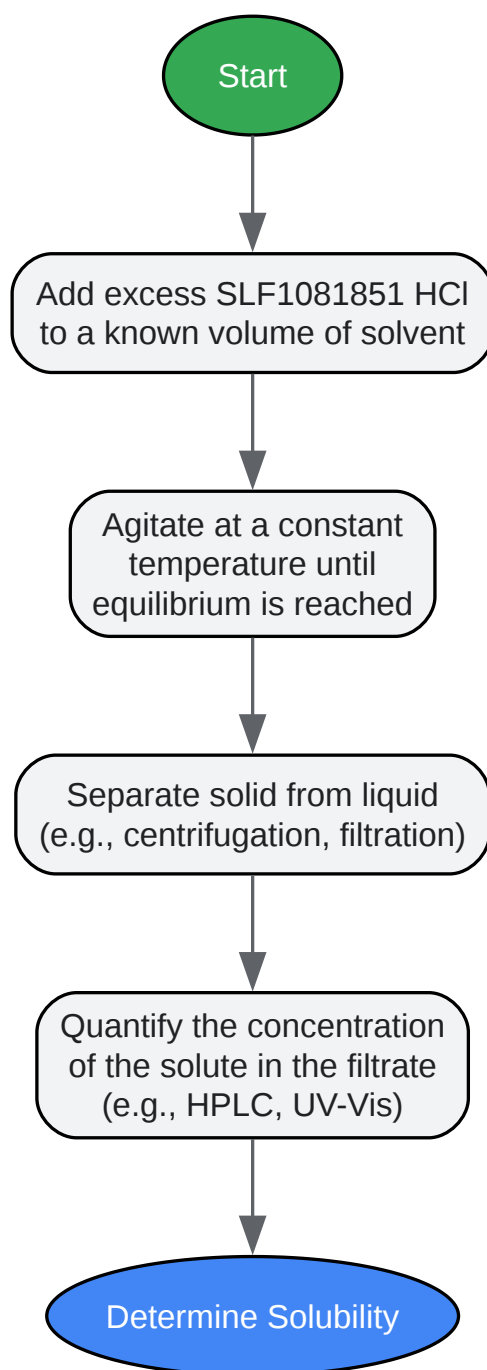
Caption: Inhibition of S1P egress by SLF1081851.

Experimental Protocols

Detailed experimental protocols for the determination of all physicochemical properties of **SLF1081851 hydrochloride** are not publicly available. However, this section provides generalized, standard methodologies that are widely accepted in the field for determining such properties.

Solubility Determination (Shake-Flask Method)

This method is a standard approach for determining the equilibrium solubility of a compound in a specific solvent.



Generalized Workflow for Solubility Determination

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Caption: Shake-flask method for solubility.

Protocol:

- **Preparation:** An excess amount of **SLF1081851 hydrochloride** is added to a vial containing a known volume of the solvent of interest (e.g., water, DMSO).
- **Equilibration:** The vial is sealed and agitated in a temperature-controlled environment (e.g., a shaker bath at 25 °C) for a sufficient period (typically 24-48 hours) to ensure equilibrium is reached.
- **Separation:** The resulting suspension is centrifuged at high speed to pellet the undissolved solid. The supernatant is then carefully filtered through a chemically inert filter (e.g., 0.22 µm PTFE) to remove any remaining solid particles.
- **Quantification:** The concentration of **SLF1081851 hydrochloride** in the clear filtrate is determined using a suitable analytical method, such as High-Performance Liquid Chromatography (HPLC) with UV detection or mass spectrometry (LC-MS). A calibration curve prepared with known concentrations of the compound is used for accurate quantification.
- **Reporting:** The solubility is reported in units such as mg/mL or mmol/L.

pKa Determination (Potentiometric Titration)

Potentiometric titration is a common and accurate method for determining the pKa of ionizable compounds.

Protocol:

- **Solution Preparation:** A precise amount of **SLF1081851 hydrochloride** is dissolved in a suitable solvent, typically a mixture of water and a co-solvent like methanol or acetonitrile to ensure solubility.
- **Titration:** The solution is titrated with a standardized solution of a strong base (e.g., NaOH) of known concentration. The pH of the solution is monitored continuously using a calibrated pH electrode as the titrant is added incrementally.
- **Data Analysis:** A titration curve is generated by plotting the pH of the solution against the volume of titrant added. The pKa is determined from the pH at the half-equivalence point, which is the point where half of the acidic form of the molecule has been neutralized. For

more complex molecules, derivative plots of the titration curve can be used to accurately identify the equivalence points.

- Instrumentation: An automated titrator is often used for precise addition of the titrant and continuous data logging.

Conclusion

SLF1081851 hydrochloride is a critical research tool for investigating the roles of S1P signaling in health and disease. Its well-defined inhibitory action on Spns2 allows for targeted studies of this transport mechanism. This guide provides a foundational understanding of its physicochemical properties to aid in the design and execution of future research. Further experimental determination of properties such as melting point and pKa would be beneficial for the scientific community.

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